

Application Notes and Protocols for Cell Viability Assay with AGX51 Treatment

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AGX51 is a novel small molecule inhibitor that targets Inhibitor of Differentiation (ID) proteins for degradation, demonstrating significant anti-tumor effects in various cancer models.[1] ID proteins are frequently overexpressed in cancers and function by inhibiting basic helix-loophelix (bHLH) transcription factors, thereby blocking cell differentiation and promoting proliferation.[1] AGX51 reverses this process by binding to ID proteins, leading to their destabilization and subsequent degradation. This allows bHLH transcription factors to promote the expression of genes that inhibit cell growth and induce differentiation. This document provides detailed protocols for assessing the effect of AGX51 on cell viability and presents key data from studies on its efficacy.

Data Presentation

The inhibitory effect of **AGX51** on the viability of various cancer cell lines has been demonstrated, with IC50 values typically falling within the micromolar range. The data presented below is a summary from preclinical studies.



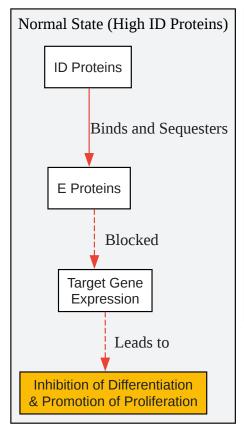
Cell Line	Cancer Type	IC50 (μM)	Reference
Panc1	Human Pancreatic Cancer	5.5 - 19.5	[2]
A21	Human Pancreatic Cancer	5.5 - 19.5	[2]
806	Mouse Pancreatic Cancer	5.5 - 19.5	[2]
NB44	Mouse Pancreatic Cancer	5.5 - 19.5	[2]
4279	Mouse Pancreatic Cancer	5.5 - 19.5	[2]
Breast Cancer Cell Lines	Breast Cancer	Not specified	[1]

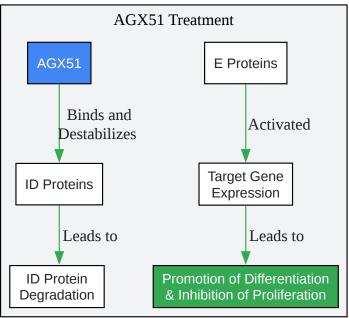
Note: IC50 values can vary depending on the specific experimental conditions, including cell density, passage number, and the specific viability assay used.

Signaling Pathway of AGX51

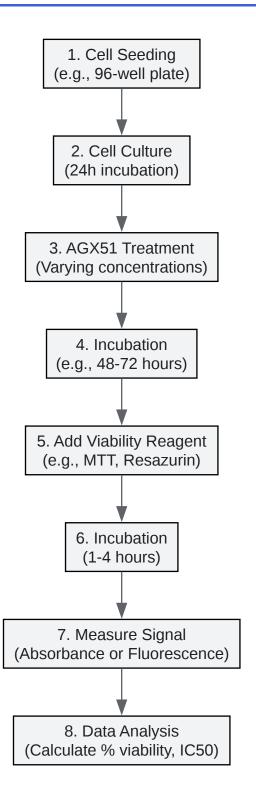
AGX51's mechanism of action centers on the targeted degradation of ID proteins. This intervention restores the normal function of E proteins, which are bHLH transcription factors that regulate the expression of genes involved in cell cycle arrest and differentiation.











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References

- 1. Anti-tumor effects of an ID antagonist with no observed acquired resistance PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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